

An In-depth Technical Guide to 1-(4-Chlorobenzhydryl)piperazine

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Compound of Interest

Compound Name: 4,4,4-Trifluoro-1-(4-methoxyphenyl)butane-1,3-dione

Cat. No.: B091437

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this guide is for research and development purposes only. The CAS number 15191-68-1 provided in the topic request is inconsistently referenced in public databases. The following guide focuses on the well-characterized compound 1-(4-Chlorobenzhydryl)piperazine (CAS: 303-26-4), which is of significant interest in pharmaceutical research and may be the intended subject of inquiry.

Introduction

1-(4-Chlorobenzhydryl)piperazine is a versatile organic compound that holds a significant position in the landscape of pharmaceutical development and neuroscience research.^[1] Structurally, it features a piperazine ring attached to a benzhydryl group, which is further substituted with a chlorine atom on one of the phenyl rings. This unique molecular architecture makes it a valuable precursor and intermediate in the synthesis of a wide array of therapeutic agents.^[1] Notably, it is recognized as an inactive metabolite of the antihistamines meclizine and chlorcyclizine.^{[2][3]} Furthermore, it has been identified as an impurity in commercial preparations of hydroxyzine and cetirizine.^[3] Its utility extends to the synthesis of novel compounds, including voltage-gated sodium channel 1.7 (Nav1.7) inhibitors, anticancer agents, and next-generation antihistamines.^{[2][3]} This guide provides a comprehensive overview of its physical and chemical properties, analytical methodologies, and its pivotal role in medicinal chemistry.

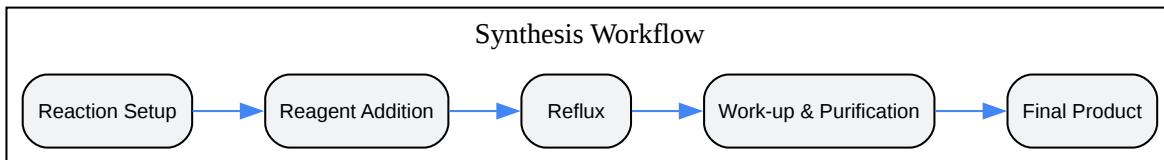
Physicochemical Properties

The physicochemical properties of 1-(4-Chlorobenzhydryl)piperazine are fundamental to its handling, formulation, and biological activity. A summary of these key properties is presented below.

Property	Value	Source(s)
CAS Number	303-26-4	[3][4]
Molecular Formula	C ₁₇ H ₁₉ ClN ₂	[1][3]
Molecular Weight	286.80 g/mol	[3]
Appearance	White to off-white crystalline powder	[4]
Melting Point	65-70 °C (lit.) or 75 °C	[4]
Boiling Point	178-180 °C at 0.5 mmHg (lit.) or 180 °C at 0.8 mmHg	[1][4]
Solubility	Slightly soluble in water; Soluble in organic solvents like ethanol, DMF, and DMSO.[3]	[3][5]
Purity	≥98%	[3]
pH Level	Neutral	[5]
UV max (λ _{max})	231 nm	[3]

Chemical Structure and Reactivity

The chemical structure of 1-(4-Chlorobenzhydryl)piperazine is central to its reactivity and its utility as a synthetic intermediate.



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